

# SR 49059 stability in solution and storage conditions

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Compound of Interest		
Compound Name:	SR 49059	
Cat. No.:	B1679262	Get Quote

## **Technical Support Center: SR 49059**

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **SR 49059**.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of SR 49059?

For long-term storage, it is recommended to store solid **SR 49059** at -20°C, which can ensure stability for at least four years.[1] Alternatively, storage at +4°C is also acceptable.[2][3] Regardless of the temperature, ensure the vial is tightly sealed.[4]

Q2: What is the recommended procedure for preparing stock solutions of **SR 49059**?

To prepare a stock solution, dissolve **SR 49059** in an organic solvent of choice such as DMSO, ethanol, or dimethyl formamide.[1] It is good practice to purge the solvent with an inert gas before dissolving the compound.[1] For detailed steps, refer to the "Experimental Protocol: Preparation of **SR 49059** Stock Solution" section.

Q3: In which solvents is **SR 49059** soluble?

**SR 49059** is soluble in DMSO up to 30 mM.[2] It is also soluble in other organic solvents like ethanol and dimethyl formamide at approximately 5 mg/mL.[1] For final dilutions in aqueous



solutions for specific experiments, some studies have dissolved it in ultrapure distilled water on the day of use.[5]

Q4: How should I store stock solutions of SR 49059?

Stock solutions should be aliquoted into tightly sealed vials and stored at -20°C.[4] It is generally recommended that these solutions are usable for up to one month.[4] To maintain the integrity of the compound, it is best to prepare and use the solution on the same day.[4] Some sources indicate that solutions are unstable and should always be prepared fresh.[6]

Q5: Are there any specific handling precautions I should take when working with **SR 49059**?

Yes, **SR 49059** should be treated as a hazardous substance. Avoid ingestion, inhalation, and contact with eyes and skin. Always wash your hands thoroughly after handling. It is crucial to review the complete Safety Data Sheet (SDS) provided by the supplier before use.[1]

Q6: My SR 49059 solution has been stored for over a month. Can I still use it?

Given that the general recommendation is to use stock solutions within one month when stored at -20°C, using a solution older than this is not advised due to potential degradation.[4] For best results and to ensure the accuracy of your experimental data, it is recommended to prepare a fresh stock solution.

Q7: How should I bring my stored stock solution to room temperature before use?

Before opening the vial, it is recommended to let the product equilibrate to room temperature for at least 60 minutes.[4] This helps to prevent condensation from forming inside the vial, which could affect the concentration and stability of the compound.

# **Data Summary Tables**

Table 1: Storage Conditions for SR 49059



Form	Temperature	Duration	Special Conditions
Solid	-20°C	≥ 4 years[1]	Tightly sealed vial.[4]
Solid	+4°C	Up to 6 months (general guide)[2][3] [4]	Tightly sealed vial.[4]
Solution	-20°C	Up to 1 month[4]	Aliquoted in tightly sealed vials.[4]

#### Table 2: Solubility of SR 49059

Solvent	Maximum Concentration
DMSO	30 mM[2] (or ~18.61 mg/mL)
Ethanol	~5 mg/mL[1]
Dimethyl formamide	~5 mg/mL[1]

# **Experimental Protocols**

# Experimental Protocol: Preparation of SR 49059 Stock Solution

Objective: To prepare a concentrated stock solution of **SR 49059** for use in various experimental assays.

#### Materials:

- SR 49059 (solid form)
- Dimethyl sulfoxide (DMSO), anhydrous
- Inert gas (e.g., argon or nitrogen)
- Sterile, tightly sealed vials



- Calibrated balance
- Pipettes and sterile tips

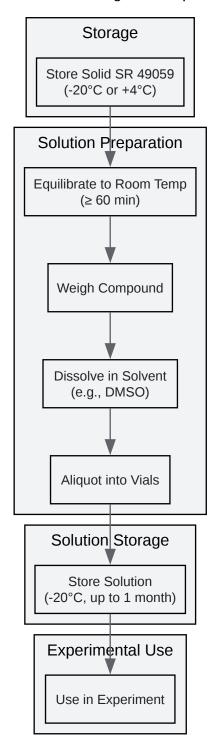
#### Procedure:

- Allow the vial of solid SR 49059 to equilibrate to room temperature for at least 60 minutes before opening.[4]
- Weigh the desired amount of **SR 49059** using a calibrated balance.
- Transfer the weighed compound to a sterile vial.
- Purge the anhydrous DMSO with an inert gas for several minutes to remove dissolved oxygen.[1]
- Add the appropriate volume of the purged DMSO to the vial containing SR 49059 to achieve the desired concentration (e.g., for a 30 mM stock solution).
- Vortex the solution until the SR 49059 is completely dissolved. Gentle warming may be applied if necessary, but monitor carefully to avoid degradation.
- Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.[4]

### **Visualizations**



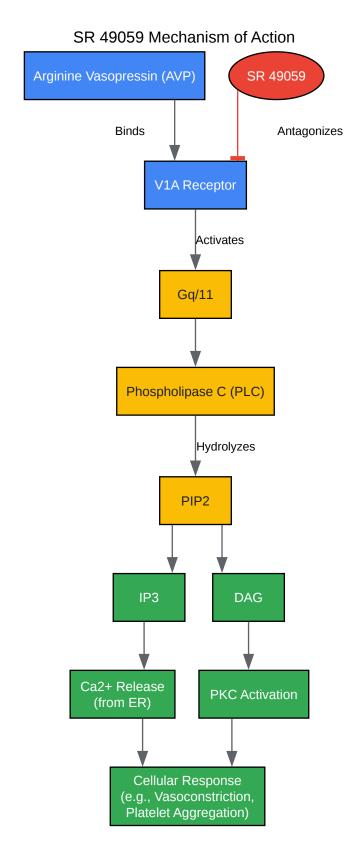
Experimental Workflow: Handling and Preparation of SR 49059



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Caption: Workflow for handling and preparing **SR 49059** solutions.





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Caption: **SR 49059** as a V1A receptor antagonist.



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